

Safe handling and disposal of 2-Chloropyrimidine-4-carbonitrile

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Compound of Interest

Compound Name: 2-Chloropyrimidine-4-carbonitrile

Cat. No.: B180951

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This guide provides essential safety information, handling protocols, and disposal procedures for **2-Chloropyrimidine-4-carbonitrile**. It is intended for laboratory personnel and researchers familiar with handling hazardous chemical substances.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloropyrimidine-4-carbonitrile**?

A1: **2-Chloropyrimidine-4-carbonitrile** is classified as an irritant. It may cause eye, skin, and respiratory irritation.^[1] The GHS classification for a closely related compound includes "Harmful if swallowed" and "Causes serious eye irritation". All handling should be performed with appropriate personal protective equipment.

Q2: What are the immediate first aid measures in case of exposure?

A2:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. If eye irritation persists, seek medical attention.^[2]

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation occurs.[2]
- Ingestion: Clean the mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center if you feel unwell.[2]
- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][4]

Q3: What are the proper storage conditions for this compound?

A3: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep it away from heat sources, open flames, and incompatible substances such as strong oxidizing agents, strong acids, and bases.[2] Avoid moisture to maintain chemical integrity.[1]

Q4: What personal protective equipment (PPE) should I use when handling **2-Chloropyrimidine-4-carbonitrile**?

A4:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[3]
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).[3]
- Respiratory Protection: Use only in a well-ventilated area or a chemical fume hood. If dust is generated, a respirator may be required.[3]

Q5: What materials are incompatible with **2-Chloropyrimidine-4-carbonitrile**?

A5: Avoid contact with strong oxidizing agents and strong acids.[2] It is also reactive towards strong bases.[1]

Physical and Chemical Properties

The following table summarizes the key quantitative data for **2-Chloropyrimidine-4-carbonitrile**.

Property	Value	Reference
Chemical Formula	C ₅ H ₂ CIN ₃	
Molar Mass	139.54 g/mol	
Appearance	White to off-white solid	
Melting Point	135 - 137 °C	
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Soluble in DMSO, DMF	
Stability	Stable under normal conditions	[1]

Troubleshooting Guides and Experimental Protocols

Protocol 3.1: Small Spill (<1g) Solid Cleanup Procedure

This protocol addresses the safe cleanup of a small, incidental spill of solid **2-Chloropyrimidine-4-carbonitrile**.

Methodology:

- Alert Personnel: Immediately notify others in the laboratory of the spill.
- Secure the Area: Restrict access to the spill area. Ensure adequate ventilation, preferably within a chemical fume hood.
- Don PPE: At a minimum, wear a lab coat, nitrile gloves, and chemical safety goggles.
- Containment: Gently cover the spill with a dry absorbent material or spill pads to prevent the powder from becoming airborne.[\[5\]](#)
- Cleanup:
 - Carefully use a plastic scoop or spark-proof tool to collect the spilled material and absorbent pads.[\[3\]](#)[\[5\]](#)

- Place all contaminated materials into a designated, sealable hazardous waste bag or container.^[5]
- Avoid creating dust during the cleanup process.^[5]
- Decontamination:
 - Wipe the spill area with a wet paper towel or spill pad to remove any remaining residue.^[5]
 - Place the used towels/pads into the hazardous waste container.
- Disposal and Reporting:
 - Seal the waste container/bag, label it clearly as "Hazardous Waste" with the chemical name.
 - Dispose of the waste according to your institution's hazardous waste regulations.
 - Report the incident to your laboratory supervisor.
 - Decontaminate all tools used in the cleanup process.^[5]

Protocol 3.2: Waste Preparation and Disposal Procedure

Chemical neutralization is not recommended without a validated procedure. The primary method of disposal is through an approved hazardous waste management service.

Methodology:

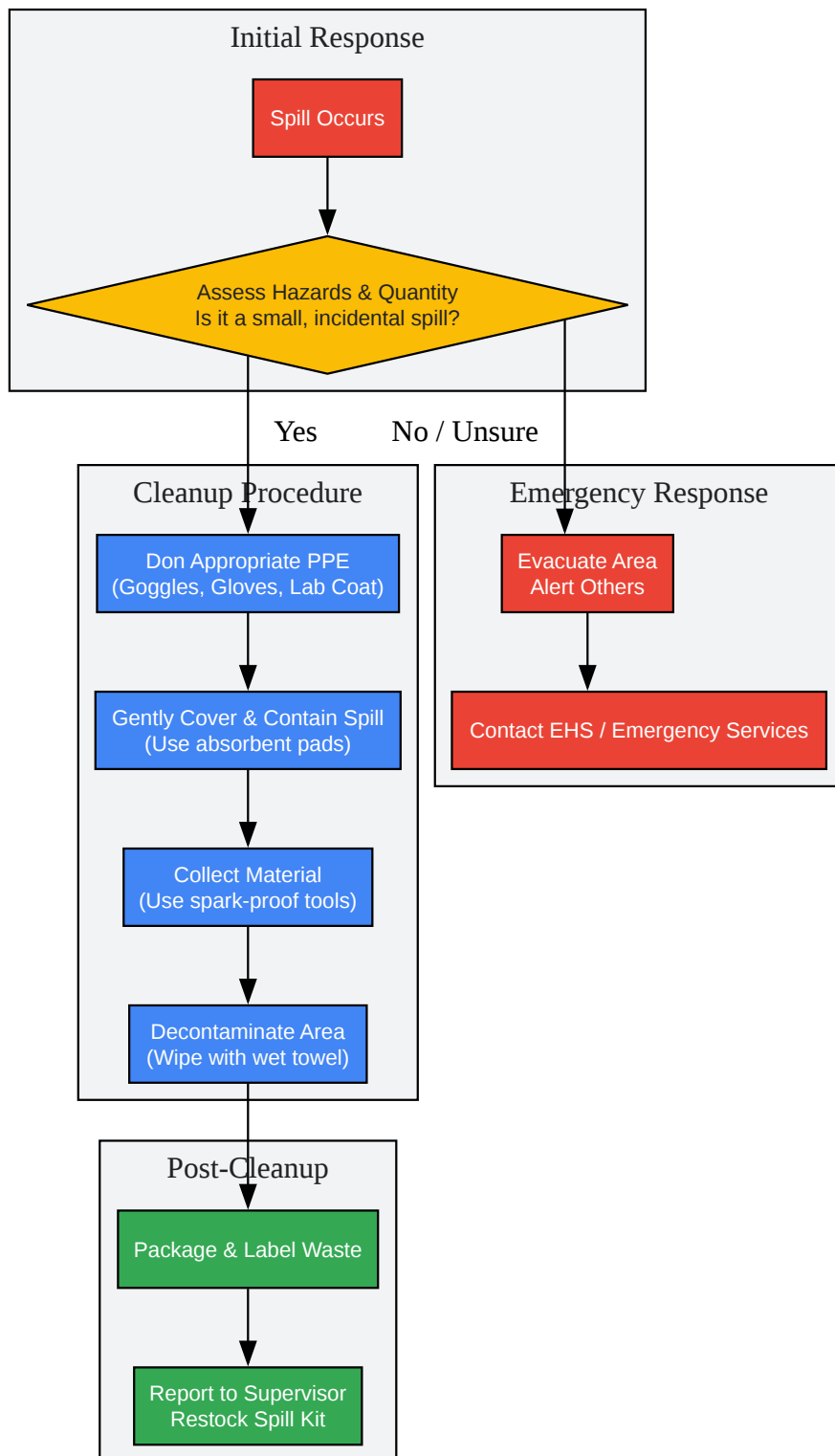
- Waste Collection:
 - Collect all waste materials containing **2-Chloropyrimidine-4-carbonitrile** (e.g., residual solid, contaminated consumables) in a dedicated, chemically compatible, and clearly labeled container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Container Labeling:

- Label the waste container with "Hazardous Waste" and the full chemical name: **"2-Chloropyrimidine-4-carbonitrile"**.
- Include the approximate concentration and quantity of the waste.
- Storage:
 - Keep the waste container tightly closed and store it in a designated satellite accumulation area.^[3]
 - Ensure the storage area is cool, dry, and away from incompatible materials.
- Disposal:
 - Arrange for pickup by your institution's certified hazardous waste disposal service.
 - Waste material must be disposed of in accordance with all national and local regulations. Handle uncleaned containers as you would the product itself.

Visual Workflow Guides

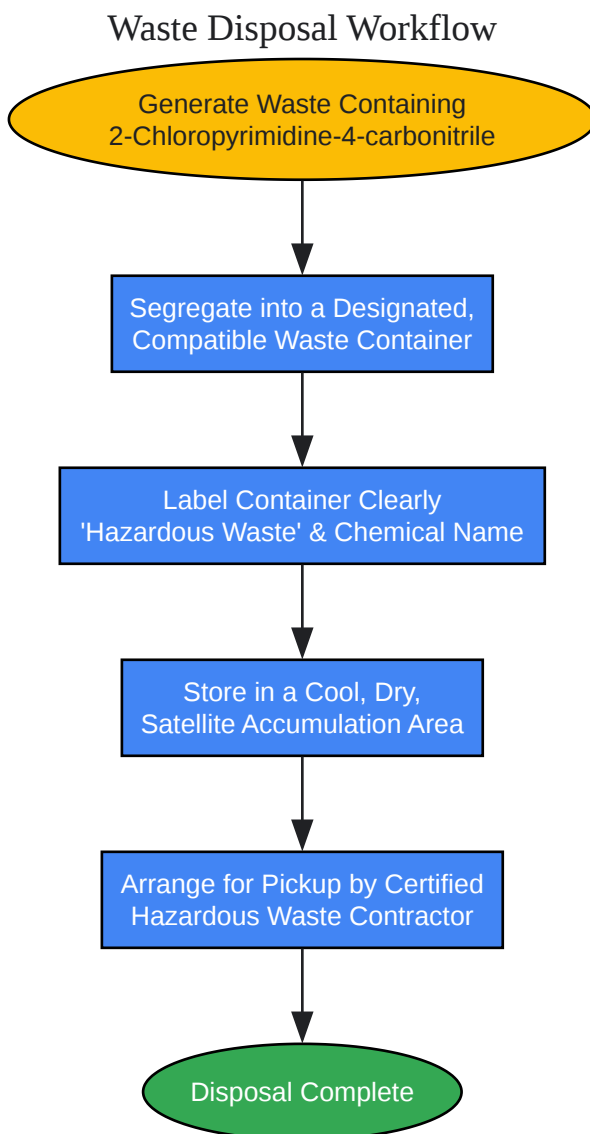
The following diagrams illustrate key safety and handling workflows.

Spill Response Workflow



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Caption: A flowchart for responding to a chemical spill event.



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Caption: Step-by-step process for proper chemical waste disposal.

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